

Technical Guide: Safety & Handling of 2-Chloro-3-(methoxymethoxy)quinoline

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Compound of Interest

Compound Name: 2-Chloro-3-(methoxymethoxy)quinoline

Cat. No.: B13973069

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CAS: 856900-25-9 (Representative) | Class: Functionalized Quinoline / MOM-Ether Primary Application: Pharmaceutical Intermediate (SnAr Electrophile)

Part 1: Executive Technical Summary

2-Chloro-3-(methoxymethoxy)quinoline is a dual-functionalized heterocyclic building block. Its utility stems from two orthogonal reactive sites:

- The 2-Chloro Position: Activated for Nucleophilic Aromatic Substitution (), allowing rapid coupling with amines, thiols, or alkoxides.
- The 3-Methoxymethoxy (MOM) Group: A masked hydroxyl group. While stable to base and mild nucleophiles, it is highly acid-labile.

Core Safety Thesis: The primary hazard is not just the molecule's intrinsic toxicity (irritant/sensitizer), but its degradation profile. Upon contact with strong acids or moisture, the MOM group hydrolyzes to release formaldehyde (a carcinogen) and the free 3-hydroxyquinoline. Handling protocols must strictly exclude acidic moisture to prevent inadvertent toxic gas generation.

Part 2: Chemical Profile & Hazard Identification

Structural Hazards

Feature	Chemical Basis	Safety Implication
MOM Ether	Acetal linkage ()	Acid Sensitivity: Hydrolysis releases Formaldehyde (). Carcinogen Risk.
2-Chloro	Electron-deficient heteroaromatic ring	Skin Sensitizer: High affinity for nucleophilic skin proteins (hapteneization).
Quinoline Core	Nitrogen heterocycle	Systemic Toxicity: Potential hepatotoxicity/genotoxicity (class-wide assumption).

GHS Classification (Inferred)

Based on structure-activity relationships (SAR) of analogous 2-chloroquinolines:

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[1]
- H317: May cause an allergic skin reaction.
- H350 (Conditional): May cause cancer (if hydrolyzed to formaldehyde).

Part 3: Handling & Storage Protocols

The "Dry & Neutral" Rule

Because the MOM group is an acetal, it is susceptible to acid-catalyzed hydrolysis. Storage conditions must prevent the formation of trace acids (e.g., from HCl evolution or solvent decomposition).

- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Temperature: Refrigerate (

to

).

- Container: Tightly sealed glass with Teflon-lined caps. Do not store in unlined metal containers which may catalyze degradation.
- Solvent Compatibility:
 - Safe: THF, DCM, Toluene, Ethyl Acetate (Base-washed).
 - Avoid: Protic solvents with acidic pH, Chloroform (unless stabilized/neutralized).

Engineering Controls

Mandatory: All handling of solid powder or open vessels must occur inside a certified chemical fume hood operating at face velocity

fpm.

- Rationale: In the event of inadvertent hydrolysis, formaldehyde gas is generated. The hood prevents inhalation exposure.

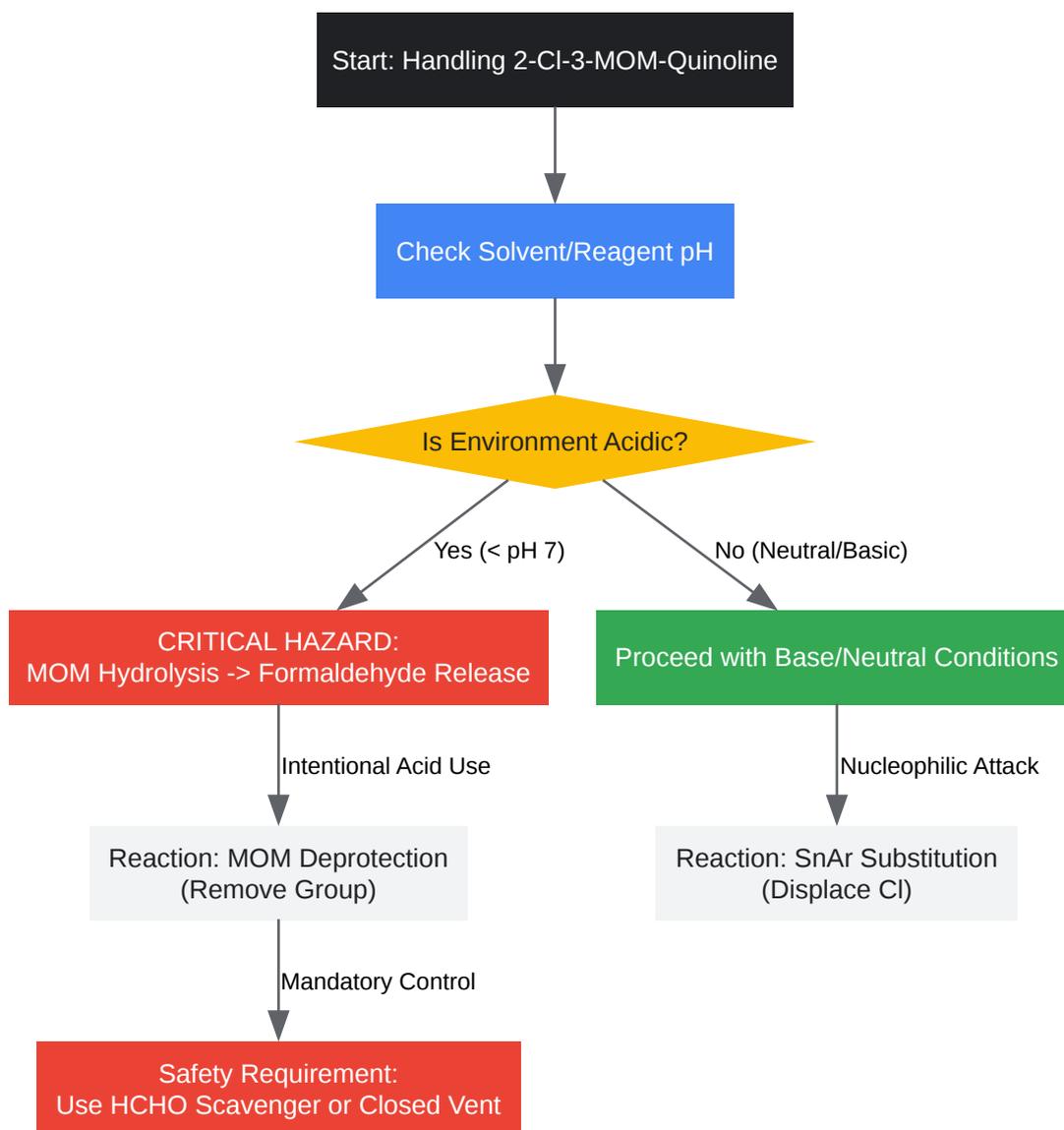
Personal Protective Equipment (PPE)

- Gloves: Double-gloving recommended.
 - Inner: Nitrile (4 mil).
 - Outer: Nitrile (4-8 mil) or Laminate (Silver Shield) for prolonged handling in solution.
 - Note: Chlorinated heterocycles can permeate thin nitrile; change gloves immediately upon splash.
- Respiratory: If working outside a hood (not recommended), use a full-face respirator with P100 + Organic Vapor/Formaldehyde cartridges.

Part 4: Experimental Protocols & Safety Logic

Decision Matrix: Handling Workflow

The following diagram illustrates the critical decision points when handling this compound to prevent degradation and exposure.



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Figure 1: Safety decision matrix highlighting the divergence between basic handling (safe) and acidic conditions (formaldehyde risk).

Protocol A: Safe Deprotection (MOM Removal)

Context: Removing the MOM group to restore the hydroxyl function.

- Setup: Use a round-bottom flask equipped with a reflux condenser and a scrubber system (e.g., bleach or sodium bisulfite solution) connected to the exhaust line to trap formaldehyde.
- Reagent: Trifluoroacetic acid (TFA) in DCM or dilute HCl in Methanol.
- Procedure:
 - Dissolve substrate in DCM.
 - Add TFA dropwise at
 - .
 - Safety Check: Do not seal the vessel tightly; gas evolution (HCHO) may pressurize the system.
- Quench: Pour reaction mixture into saturated
- .
- Warning: Effervescence () will be vigorous.
- Waste: The aqueous layer contains formaldehyde byproducts. Dispose of as Aldehyde/Toxic Waste, not general organic waste.

Protocol B: Nucleophilic Substitution ()

Context: Exploiting the 2-Chloro reactivity.

- Mechanism: The nitrogen in the quinoline ring pulls electron density, making the C-2 position electrophilic.
- Safety Note: This reaction often requires heat.
- Procedure:

- Combine **2-Chloro-3-(methoxymethoxy)quinoline** with nucleophile (e.g., amine) in a polar aprotic solvent (DMF, DMSO).
- Add non-nucleophilic base (

or

).
- Heat to

.
- Caution: If using sealed tubes, ensure the MOM group is stable at these temperatures. Thermal decomposition of MOM ethers can occur

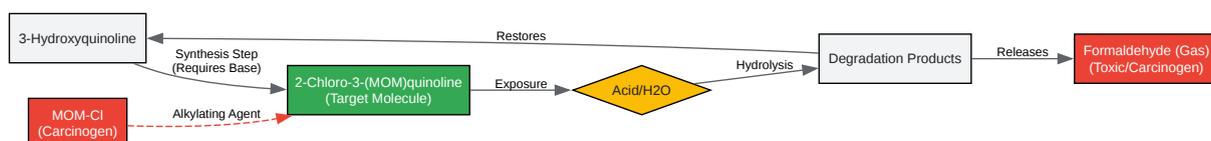
or in the presence of Lewis acids generated in situ.

Part 5: Emergency Response

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with soap/water for 15 min. Do not use alcohol.	Alcohol increases skin permeability and may facilitate systemic absorption of the quinoline.
Eye Contact	Flush with water for 15 min. Lift eyelids.	Quinoline bases can cause corneal damage; immediate dilution is critical.
Spill (Solid)	Wet wipe with 5% Sodium Bisulfite.	Bisulfite reacts with any potential formaldehyde released from hydrolyzed material, neutralizing the vapor hazard.
Fire	Use , Dry Chemical, or Foam.	Burning releases toxic and fumes. Firefighters must wear SCBA.

Part 6: Synthesis & Degradation Pathway

Understanding the life-cycle of the molecule is crucial for safety. The diagram below details the synthesis (origin of hazards) and degradation (release of hazards).



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Figure 2: Synthesis and degradation pathway.[2] Note the input of MOM-Cl (carcinogen) and output of Formaldehyde (carcinogen) upon failure.

References

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